

GSK2188931B vs other sEH inhibitors efficacy

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Compound Focus: GSK2188931B

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Comparative Efficacy of sEH Inhibitors

The table below summarizes the efficacy data for various sEH inhibitors from preclinical studies. It is crucial to note that these results were obtained from **different experimental models and studies**; direct comparative efficacy cannot be established.

Inhibitor Name	Experimental Model	Primary Efficacy Outcome	Reported Result	Key Findings & Additional Effects
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| **GSK2188931B** (*Synthetic*) | Rat model of post-Myocardial Infarction (MI) [1] | Improvement in Left Ventricular Ejection Fraction (LVEF) | LVEF: **43 ± 2%** (MI+GSK) vs. **30 ± 2%** (MI+Vehicle) [1] | • Attenuated fibrosis in non-infarct and peri-infarct zones. • Reduced macrophage infiltration. • Reduced hypertrophy and collagen synthesis in cardiac cells *in vitro*. | | **TPPU** (*Synthetic*) | PS19 mouse model of tauopathy (Alzheimer's) [2] | Improvement in cognitive function (Novel Object Recognition) | Data not fully quantified in abstract; reported **significant improvement** [2] | • Reduced Tau pathology and microglial reactivity. • Rescued neuronal cell loss. • Enhanced synaptic density in human iPSC-derived neurons. | | **EC5026** (*Synthetic*) | Rat model of docetaxel-induced peripheral neuropathy [3] | Relief from tactile allodynia and cold sensitivity | **Dose-dependent pain relief** and **blocked neuropathy** with prophylactic administration [3] | • No negative impact on motor skills. • Did not affect docetaxel pharmacokinetics. | | **MMU** (*Natural, from P. brazzeana*) | Rat inflammatory pain model [4] | Reduction of inflammatory pain | Data not fully quantified in abstract; reported **effective reduction** of pain [4] | • IC₅₀ for human sEH: **92 nM**.

• One of the most potent natural sEH inhibitors identified. | | **AUDA-nBE (Synthetic)** | Preclinical models of inflammation and colitis-associated cancer [5] | Reduction of inflammation and ulcer formation | Data not fully quantified in abstract; reported **protective effects** [5] | • Reduced progression from chronic colitis to cancer in animal models. CYP [color="#5F6368"] CYP -> EETs [color="#34A853"] EETs -> sEH [color="#5F6368"] sEH -> DHETs [color="#EA4335"] sEHi -> sEH [label=" Inhibits" color="#4285F4" style="dashed"]



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References

1. Soluble epoxide hydrolase inhibition exerts beneficial anti-remodeling... [pubmed.ncbi.nlm.nih.gov]
2. of soluble epoxide hydrolase confers neuroprotection and... Inhibition [molecularneurodegeneration.biomedcentral.com]
3. Targeting the soluble epoxide hydrolase (sEH) enzyme to relieve... [bohrium.com]
4. Potent Natural Soluble Epoxide Hydrolase Inhibitors from... | PLOS One [journals.plos.org]
5. Soluble Epoxide Hydrolase Inhibitors : A New Frontier in Inflammation... [musechem.com]

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